

pharmacokinetics and metabolism of MC 1046

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B196321

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An In-Depth Technical Guide on the Pharmacokinetics and Metabolism of **MC 1046**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

MC 1046 is a primary metabolite of Calcipotriol (MC 903), a synthetic analog of vitamin D3 utilized in the topical treatment of psoriasis. The pharmacokinetics and metabolism of **MC 1046** are intrinsically linked to its parent compound. Calcipotriol undergoes rapid metabolism to **MC 1046** and other metabolites, a process central to its favorable safety profile. This guide provides a comprehensive overview of the available scientific data on the formation of **MC 1046** and its biological activity, supported by detailed experimental methodologies and visual representations of key processes. It is important to note that while the metabolic pathway to **MC 1046** is well-documented, specific pharmacokinetic parameters for **MC 1046** itself are not extensively available in public literature. The focus of existing research has been on the parent drug, Calcipotriol.

Introduction to MC 1046

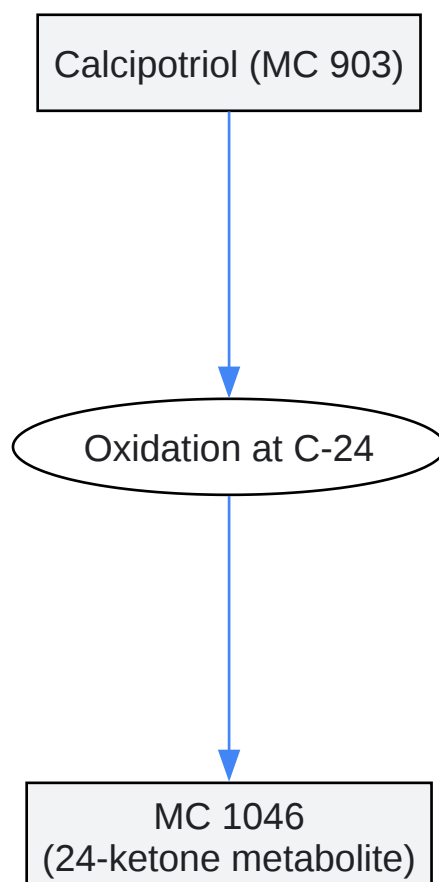
MC 1046 is the 24-ketone metabolite of Calcipotriol.[1] The formation of **MC 1046** is a key step in the metabolic cascade of Calcipotriol. This conversion, along with the formation of another major metabolite, MC 1080, results in compounds with significantly reduced biological activity compared to the parent drug.[2] Specifically, the biological effects of **MC 1046** are reported to be over 100 times weaker than those of Calcipotriol, particularly concerning the regulation of calcium metabolism.[2] This rapid inactivation is a crucial factor in minimizing the systemic side effects of topically applied Calcipotriol.

Metabolism of Calcipotriol to MC 1046

The metabolism of Calcipotriol is a rapid process that occurs in various tissues, including the liver and skin keratinocytes.[1] The primary metabolic pathway involves the oxidation of the 24-hydroxyl group of Calcipotriol to form the 24-ketone derivative, **MC 1046**.

Metabolic Pathway

The conversion of Calcipotriol (MC 903) to **MC 1046** is a straightforward oxidation reaction.



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*Metabolic conversion of Calcipotriol to **MC 1046**.*

Pharmacokinetics

Direct and detailed pharmacokinetic parameters for **MC 1046** are not readily available in the scientific literature. The existing data primarily focuses on the pharmacokinetics of the parent

compound, Calcipotriol. The rapid and extensive metabolism of Calcipotriol means that the systemic exposure to **MC 1046** is also expected to be transient.

Quantitative Data

The following table summarizes the key findings related to the biological activity of **MC 1046** in comparison to its parent compound, Calcipotriol.

Compound	Biological Activity Comparison	Reference
MC 1046	>100 times weaker than Calcipotriol (MC 903)	[2]
MC 1080	>100 times weaker than Calcipotriol (MC 903)	[2]

Experimental Protocols

This section details the methodologies employed in the in vitro studies of Calcipotriol metabolism, which are crucial for understanding the formation of **MC 1046**.

In Vitro Metabolism of Calcipotriol in Human Keratinocytes

This protocol is based on the methodology described in studies investigating the metabolism of Calcipotriol in skin cells.[\[1\]](#)

Objective: To elucidate the metabolic pathway of Calcipotriol in cultured human keratinocytes.

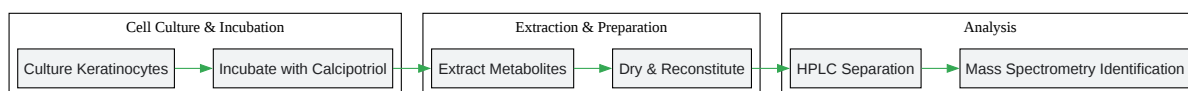
Materials:

- Cultured human keratinocyte cell lines (e.g., HPK1A)
- Calcipotriol (MC 903)
- Cell culture medium and supplements

- Solvents for extraction (e.g., methanol, chloroform)
- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (MS) for metabolite identification

Methodology:

- **Cell Culture:** Human keratinocytes are cultured to near confluence in appropriate media.
- **Incubation:** The cells are then incubated with Calcipotriol at a specific concentration (e.g., 10^{-8} M) for various time points.
- **Extraction of Metabolites:** Following incubation, the cells and media are collected. The metabolites are extracted using organic solvents. The mixture is centrifuged to separate the organic and aqueous layers. The organic layer containing the parent drug and its metabolites is collected and dried.
- **Sample Preparation:** The dried residue is redissolved in the HPLC mobile phase for analysis.
- **HPLC Analysis:** The sample is injected into an HPLC system equipped with a C18 reverse-phase column. A gradient of solvents (e.g., methanol/water) is used to separate the parent compound from its metabolites.
- **Metabolite Identification:** The fractions eluting from the HPLC are collected and analyzed by mass spectrometry to identify the chemical structures of the metabolites, including **MC 1046**.



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Workflow for in vitro metabolism studies.

Conclusion

MC 1046 is a key metabolite in the rapid inactivation pathway of Calcipotriol. Its significantly lower biological activity is a cornerstone of the therapeutic safety of its parent compound. While direct pharmacokinetic data for **MC 1046** is scarce, the understanding of its formation through well-established in vitro methodologies provides valuable insights for drug development professionals. Future research focusing on the specific ADME properties of **MC 1046** could further enhance the understanding of Calcipotriol's pharmacology.

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